

Sardomozide dihydrochloride in vitro cell assay protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

[Get Quote](#)

Introduction & Mechanism of Action

Sardomozide dihydrochloride (also known as CGP 48664A) is a potent and specific inhibitor of **S-adenosylmethionine decarboxylase (SAMDC)** [1] [2] [3]. SAMDC is a key enzyme in the biosynthesis of polyamines (spermidine and spermine), catalyzing the decarboxylation of S-adenosylmethionine (SAM) [4]. By inhibiting SAMDC, Sardomozide depletes intracellular levels of spermidine and spermine, thereby disrupting a metabolic pathway critical for cancer cell proliferation [3]. The compound also exhibits inhibition of polyamine oxidase [3].

Summary of Quantitative Data

The table below consolidates key quantitative information from the search results for **Sardomozide dihydrochloride**.

Parameter	Value	Notes / Context
IC50 (SAMDC)	5 nM [1] [2] [3]	Potency against the primary target.

Parameter	Value	Notes / Context
Working Concentration	3 μ M [1] [2]	Used in cell assays for 48 hours.
Effect at 3 μ M	Reduces SAMDC activity to 10% of control [1] [2]	Demonstrates effective pathway suppression in cells.
Solubility (DMSO)	60 mg/mL (197.89 mM) [3]	Supplier data.
Solubility (Water)	8 mg/mL [3]	Supplier data.

Experimental Protocols

Based on the search results, here are detailed methodologies for key experiments.

General Cell Proliferation/Viability Assay

This protocol assesses the antiproliferative effects of Sardomozide.

- **Cell Lines:** The compound exhibits broad-spectrum antiproliferative activity, but specific sensitive lines are not detailed in the results [3].
- **Compound Preparation:**
 - Prepare a high-concentration stock solution (e.g., 10-60 mg/mL) in DMSO [1] [3].
 - Dilute the stock solution directly into the cell culture medium to the final working concentration (e.g., 3 μ M). Include a vehicle control (DMSO at the same dilution).
- **Treatment Schedule:** Treat cells for 48 hours [1] [2].
- **Assessment:** Measure cell viability or proliferation using standard assays (e.g., MTT, XTT, or cell counting) after the treatment period.

Intracellular SAMDC Activity Assay

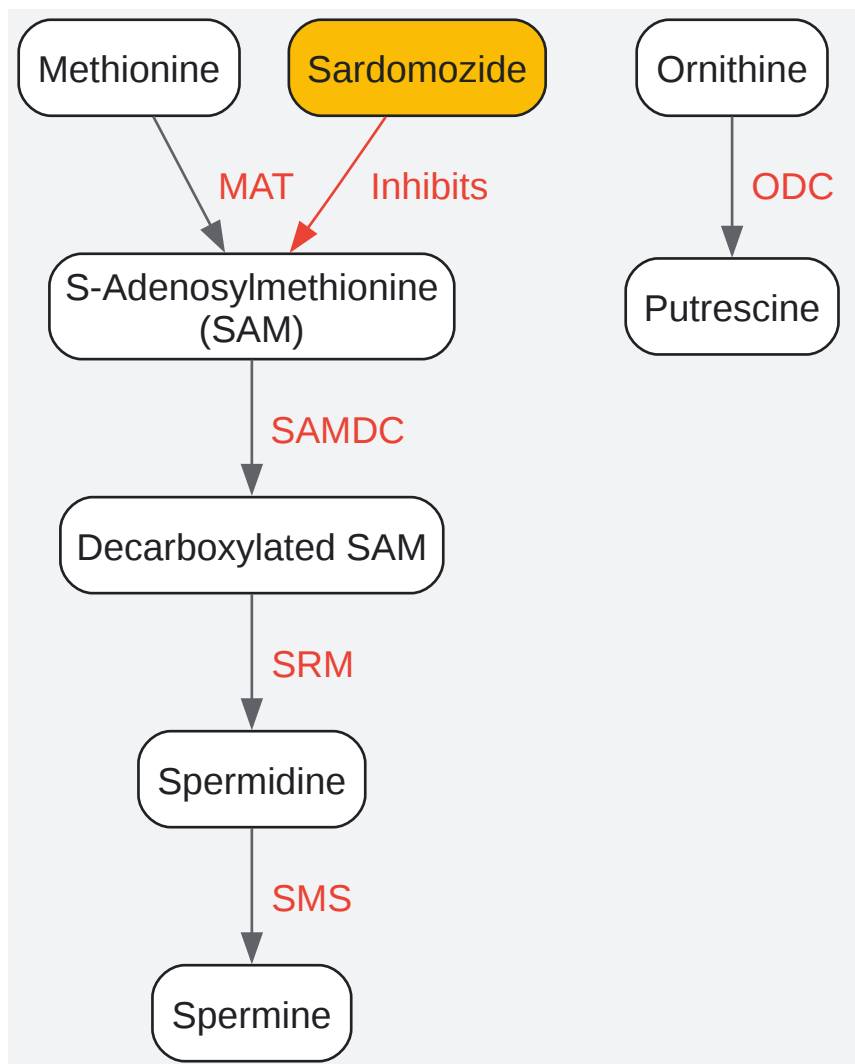
This protocol measures the direct enzymatic inhibition of SAMDC within cells.

- **Cell Treatment:** Treat cells with 3 μ M Sardomozide for 48 hours [1] [2].

- **Outcome Measurement:** Following treatment, harvest cells and measure the SAMDC enzyme activity in the cell lysate. The expected result is a reduction of SAMDC activity to about **10% of the control levels** [1] [2].

Polyamine Pathway & Drug Mechanism

The following diagram illustrates the polyamine biosynthesis pathway and the specific point of inhibition by Sandomozide.



[Click to download full resolution via product page](#)

Key Application Notes

- **Confirmation of Activity:** The strong suppression of SAMDC activity at 3 μM confirms that the compound is effectively entering cells and engaging its target [1] [2].
- **Combination Studies:** The literature suggests that the polyamine pathway is a metabolic vulnerability in certain cancers, such as those with **MTAP deletion** [4]. This provides a rationale for testing Sardomozide in genetically defined cell lines or in combination with other agents like cysteine-depriving therapies [4].
- **Solubility Considerations:** The compound has good solubility in DMSO and moderate solubility in water, which should be considered when preparing working solutions to avoid precipitation [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]
2. Sardomozide (CGP 48664) | SAMDC Inhibitor [medchemexpress.com]
3. Sardomozide dihydrochloride | Mechanism | Concentration [selleckchem.com]
4. Polyamine pathway activity promotes cysteine essentiality in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sardomozide dihydrochloride in vitro cell assay protocol].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548218#sardomozide-dihydrochloride-in-vitro-cell-assay-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com